

# Application Notes and Protocols for Soil Column Leaching Studies of Triazamate

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#### Introduction

**Triazamate** is a triazole insecticide used to control aphids in a variety of crops.[1] Understanding the environmental fate of **Triazamate**, particularly its potential to move through the soil profile and contaminate groundwater, is crucial for a comprehensive environmental risk assessment. Soil column leaching studies are laboratory methods designed to simulate and predict the mobility of pesticides and their degradation products in soil.[2][3] These studies provide valuable data on the leachability of a compound, which can be compared to other substances with known field behavior.[2]

This document provides a detailed protocol for conducting a soil column leaching study with **Triazamate**, based on internationally recognized guidelines such as OECD 312 and OPPTS 835.1240.[4][5][6] It is intended for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

#### Physicochemical Properties of Triazamate

A substance's potential for leaching is influenced by its physical and chemical properties. Key properties for **Triazamate** are summarized below.

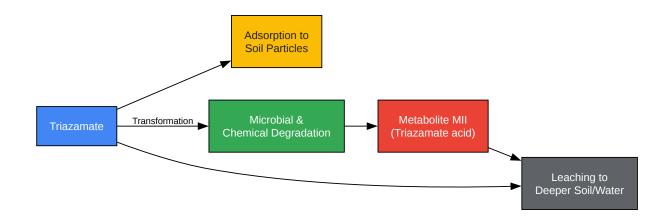


Property	Value	Reference
Molecular Formula	C13H22N4O3S	[1][7]
Molar Mass	314.4 g/mol	[1][7]
Water Solubility	433 mg/L (at 25 °C)	[7][8]
Vapor Pressure	1.6 x 10 <sup>-4</sup> Pa (at 25 °C)	[7][8]
LogP (Octanol-Water Partition Coefficient)	1.76 - 2.7	[7]
Aerobic Soil DT50 (Half-life)	0.25 days (typical)	[9]

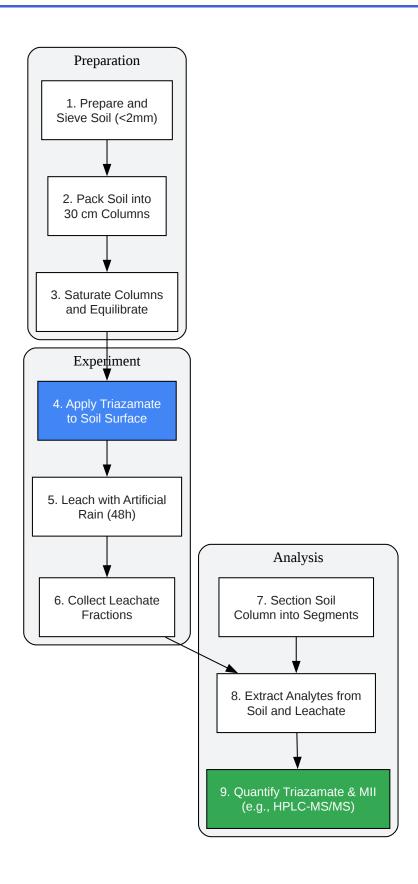
#### **Environmental Fate and Transformation**

**Triazamate** is known to degrade in the environment. One of its major transformation products is the metabolite MII ( CL 900056 ), also known as **Triazamate** acid.[10][11] Leaching studies should ideally monitor both the parent compound and its significant metabolites.









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